

# "physical and chemical properties of Tetrakis(2-ethoxyethyl) orthosilicate"

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## Compound of Interest

Compound Name: *Tetrakis(2-ethoxyethyl)  
orthosilicate*

Cat. No.: *B091935*

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## An In-depth Technical Guide to Tetrakis(2-ethoxyethyl) orthosilicate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tetrakis(2-ethoxyethyl) orthosilicate** (CAS No. 18407-94-8) is an organosilicon compound with increasing significance in materials science and biotechnology.[1][2] As a precursor in the sol-gel process, it enables the formation of silica-based materials with tunable properties.[2] Its unique molecular structure, featuring four 2-ethoxyethyl groups attached to a central silicon atom, influences its reactivity and makes it a valuable component in the development of advanced materials, including biocompatible coatings and drug delivery systems.[2] This technical guide provides a comprehensive overview of the physical and chemical properties of **Tetrakis(2-ethoxyethyl) orthosilicate**, detailed experimental protocols for its use, and a visualization of its role in common applications.

### Core Physical and Chemical Properties

The physical and chemical characteristics of **Tetrakis(2-ethoxyethyl) orthosilicate** are fundamental to its application in various scientific fields. A summary of these properties is presented below.

## Physical Properties

A compilation of the key physical data for **Tetrakis(2-ethoxyethyl) orthosilicate** is provided in Table 1. This data is essential for handling, storage, and processing of the compound.

Property	Value	Source(s)
Molecular Formula	C <sub>16</sub> H <sub>36</sub> O <sub>8</sub> Si	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	384.54 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Liquid	<a href="#">[1]</a>
Boiling Point	200 °C @ 0.1 mm Hg	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	< 0 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Density	1.02 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Refractive Index	1.422	<a href="#">[1]</a> <a href="#">[4]</a>
Vapor Pressure	< 0.1 mm Hg @ 25°C	<a href="#">[1]</a>

Table 1: Physical Properties of **Tetrakis(2-ethoxyethyl) orthosilicate**

## Chemical Properties

The chemical behavior of **Tetrakis(2-ethoxyethyl) orthosilicate**, particularly its reactivity and solubility, dictates its utility in synthesis and formulation. Table 2 outlines its key chemical characteristics.

Property	Description	Source(s)
IUPAC Name	tetrakis(2-ethoxyethyl) silicate	[2]
Synonyms	Silicic acid (H <sub>4</sub> SiO <sub>4</sub> ), tetrakis(2-ethoxyethyl) ester; Tetraethoxyethyl orthosilicate	[3][6]
Solubility	Reacts with water. Soluble in many organic solvents.	[1][3]
Stability	Stable under recommended storage conditions. Material decomposes slowly in contact with moist air or water.	[1]
Reactivity	Undergoes hydrolysis and condensation reactions in the presence of water and a catalyst (acid or base) to form silica networks.	[2]

Table 2: Chemical Properties of **Tetrakis(2-ethoxyethyl) orthosilicate**

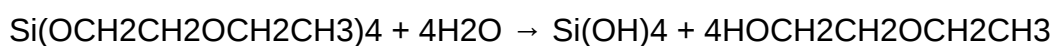
## Chemical Reactivity and Mechanisms

The primary chemical reaction of interest for **Tetrakis(2-ethoxyethyl) orthosilicate** is its hydrolysis and subsequent condensation, which is the foundation of the sol-gel process.[2]

### Hydrolysis and Condensation

The sol-gel process involves two main reactions:

- Hydrolysis: The ethoxyethyl groups (-OCH<sub>2</sub>CH<sub>2</sub>OCH<sub>2</sub>CH<sub>3</sub>) attached to the silicon atom are replaced by hydroxyl groups (-OH) upon reaction with water. This reaction is typically catalyzed by an acid or a base.



- Condensation: The resulting silanol groups (Si-OH) react with each other or with remaining ethoxyethyl groups to form siloxane bridges (Si-O-Si), releasing water or ethanol as a byproduct. This process leads to the formation of a three-dimensional silica network, which constitutes the gel.



The rate of these reactions is influenced by factors such as the pH of the solution, the water-to-silicate ratio, temperature, and the solvent used. Compared to smaller alkoxysilanes like tetraethyl orthosilicate (TEOS), the bulkier 2-ethoxyethyl groups in **Tetrakis(2-ethoxyethyl) orthosilicate** can lead to a slower hydrolysis rate.

## Experimental Protocols

The following are detailed methodologies for key experiments involving **Tetrakis(2-ethoxyethyl) orthosilicate**.

### Protocol 1: Sol-Gel Synthesis of Silica Nanoparticles for Drug Encapsulation

This protocol outlines a general procedure for the synthesis of silica nanoparticles using **Tetrakis(2-ethoxyethyl) orthosilicate** as a precursor, suitable for the encapsulation of therapeutic agents.

Materials:

- **Tetrakis(2-ethoxyethyl) orthosilicate**
- Ethanol (absolute)
- Deionized water
- Ammonium hydroxide (catalyst)
- Drug to be encapsulated
- Phosphate-buffered saline (PBS) for release studies

#### Procedure:

- **Preparation of the Alkoxide Solution:** In a clean, dry flask, prepare a solution of **Tetrakis(2-ethoxyethyl) orthosilicate** in ethanol. The concentration will depend on the desired final particle size and can be optimized.
- **Preparation of the Catalyst Solution:** In a separate beaker, mix deionized water and ethanol. To this solution, add the desired amount of ammonium hydroxide as a catalyst.
- **Drug Dissolution:** Dissolve the therapeutic agent in the catalyst solution. The concentration of the drug should be determined based on the desired loading capacity.
- **Hydrolysis and Condensation:** Under vigorous stirring, rapidly add the alkoxide solution to the catalyst-drug solution.
- **Gelation:** Continue stirring for a predetermined time (e.g., 2-24 hours) at room temperature to allow for the formation of a stable colloidal suspension of silica nanoparticles (the "sol") and subsequent gelation.
- **Nanoparticle Isolation and Washing:** The resulting silica nanoparticles encapsulating the drug can be isolated by centrifugation. The pellet should be washed multiple times with ethanol and then deionized water to remove unreacted precursors and catalyst.
- **Drying:** The washed nanoparticles can be dried under vacuum or by lyophilization to obtain a fine powder.
- **Drug Release Study:** To characterize the release profile, a known amount of the drug-loaded nanoparticles is suspended in a release medium (e.g., PBS at 37°C). At specific time intervals, aliquots of the supernatant are withdrawn, and the concentration of the released drug is quantified using a suitable analytical method (e.g., UV-Vis spectroscopy or HPLC).

## Visualizations

The following diagrams illustrate key processes involving **Tetrakis(2-ethoxyethyl) orthosilicate**.

Caption: Sol-Gel Process for Drug Encapsulation.

Caption: Experimental Workflow of Sol-Gel Synthesis.

## Conclusion

**Tetrakis(2-ethoxyethyl) orthosilicate** is a versatile precursor for the synthesis of silica-based materials with significant potential in research and development, particularly in the pharmaceutical and biomedical fields. Its distinct physical and chemical properties, especially its controlled hydrolysis rate, offer advantages in the formation of well-defined silica networks. The provided experimental protocols and workflow diagrams serve as a foundational guide for scientists and researchers to explore the applications of this compound in creating innovative materials for drug delivery and other advanced technologies. Further research into optimizing reaction conditions and exploring the full range of its applications is warranted.

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